

Technical Guide: Physicochemical Properties of Tenuazonic Acid-¹³C₁₀

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Compound of Interest

Compound Name: Tenuazonic acid-¹³C₁₀

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of Tenuazonic acid-¹³C₁₀, a stable isotope-labeled derivative of the mycotoxin Tenuazonic acid. This document is intended for use by researchers, scientists, and drug development professionals who utilize Tenuazonic acid-¹³C₁₀ as an internal standard in analytical methodologies or in metabolic studies.

Introduction

Tenuazonic acid (TeA) is a mycotoxin produced by various species of *Alternaria* fungi and is a common contaminant in a range of agricultural products.[1][2] It exhibits a broad spectrum of biological activities, including phytotoxic, cytotoxic, antibacterial, antiviral, and antitumor properties.[2][3] Tenuazonic acid-¹³C₁₀ is a stable isotope-labeled form of TeA, where all ten carbon atoms have been replaced with the ¹³C isotope. This isotopic labeling makes it an ideal internal standard for quantitative analysis of Tenuazonic acid in complex matrices using mass spectrometry-based methods, such as liquid chromatography-mass spectrometry (LC-MS).

Physicochemical Properties

The introduction of ten ^{13}C atoms into the Tenuazonic acid molecule results in a corresponding increase in its molecular weight. While most macroscopic physicochemical properties such as melting point, boiling point, pKa, and solubility are not expected to differ significantly from the unlabeled compound, the molecular formula and mass are distinct. The data for both unlabeled and the calculated data for $^{13}\text{C}_{10}$ -labeled Tenuazonic acid are presented below for comparison.

Table 1: Physicochemical Data of Tenuazonic Acid and Tenuazonic Acid- $^{13}\text{C}_{10}$

Property	Tenuazonic Acid (Unlabeled)	Tenuazonic Acid- $^{13}\text{C}_{10}$ (Calculated/Expected)	References
IUPAC Name	(5S)-3-Acetyl-5-[(2S)-butan-2-yl]-4-hydroxy-1,5-dihydro-2H-pyrrol-2-one	(5S)-3-Acetyl-5-[(2S)-butan-2-yl]-4-hydroxy-1,5-dihydro-2H-pyrrol-2-one- $^{13}\text{C}_{10}$	[4][5]
CAS Number	610-88-8	Not available	[1][3][6][7][8]
Molecular Formula	$\text{C}_{10}\text{H}_{15}\text{NO}_3$	$^{13}\text{C}_{10}\text{H}_{15}\text{NO}_3$	[1][5][6][9]
Molecular Weight	197.23 g/mol	207.23 g/mol	[1][5][6][9]
Appearance	Pale yellow oil or white crystalline powder	Expected to be similar to unlabeled	[2][3][4]
Melting Point	74 - 75.5 °C	Expected to be similar to unlabeled	[9]
Boiling Point	117 °C @ 0.035 mmHg	Expected to be similar to unlabeled	[1]
pKa	3.5	Expected to be similar to unlabeled	[4]
Solubility	Soluble in DMF, DMSO, methanol, and ethanol. Poor water solubility.	Expected to be similar to unlabeled	[3]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of Tenuazonic acid- $^{13}\text{C}_{10}$ are not readily available in the public domain. However, standard methodologies for mycotoxin analysis and characterization can be applied.

Determination of Melting Point

The melting point of a solid crystalline form of Tenuazonic acid- $^{13}\text{C}_{10}$ can be determined using a standard melting point apparatus. A small amount of the purified solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance melts is recorded.

Determination of Solubility

The solubility of Tenuazonic acid- $^{13}\text{C}_{10}$ in various solvents can be determined by adding a known excess of the compound to a fixed volume of the solvent. The mixture is agitated at a constant temperature until equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved compound is quantified using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometric detection.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a fundamental technique for assessing the purity of Tenuazonic acid- $^{13}\text{C}_{10}$ and for its quantification. A typical method would involve a reverse-phase C18 column with a mobile phase gradient of water and an organic solvent like acetonitrile or methanol, often with a modifier such as formic acid or ammonium formate to improve peak shape. Detection can be achieved using a UV detector (with characteristic absorbance maxima for TeA at approximately 241 and 280 nm at pH 7) or, more specifically, a mass spectrometer.^[1]

Mass Spectrometry (MS)

Mass spectrometry is crucial for confirming the identity and isotopic enrichment of Tenuazonic acid- $^{13}\text{C}_{10}$. High-resolution mass spectrometry can be used to determine the exact mass of the molecule, confirming the incorporation of ten ^{13}C atoms. Tandem mass spectrometry (MS/MS)

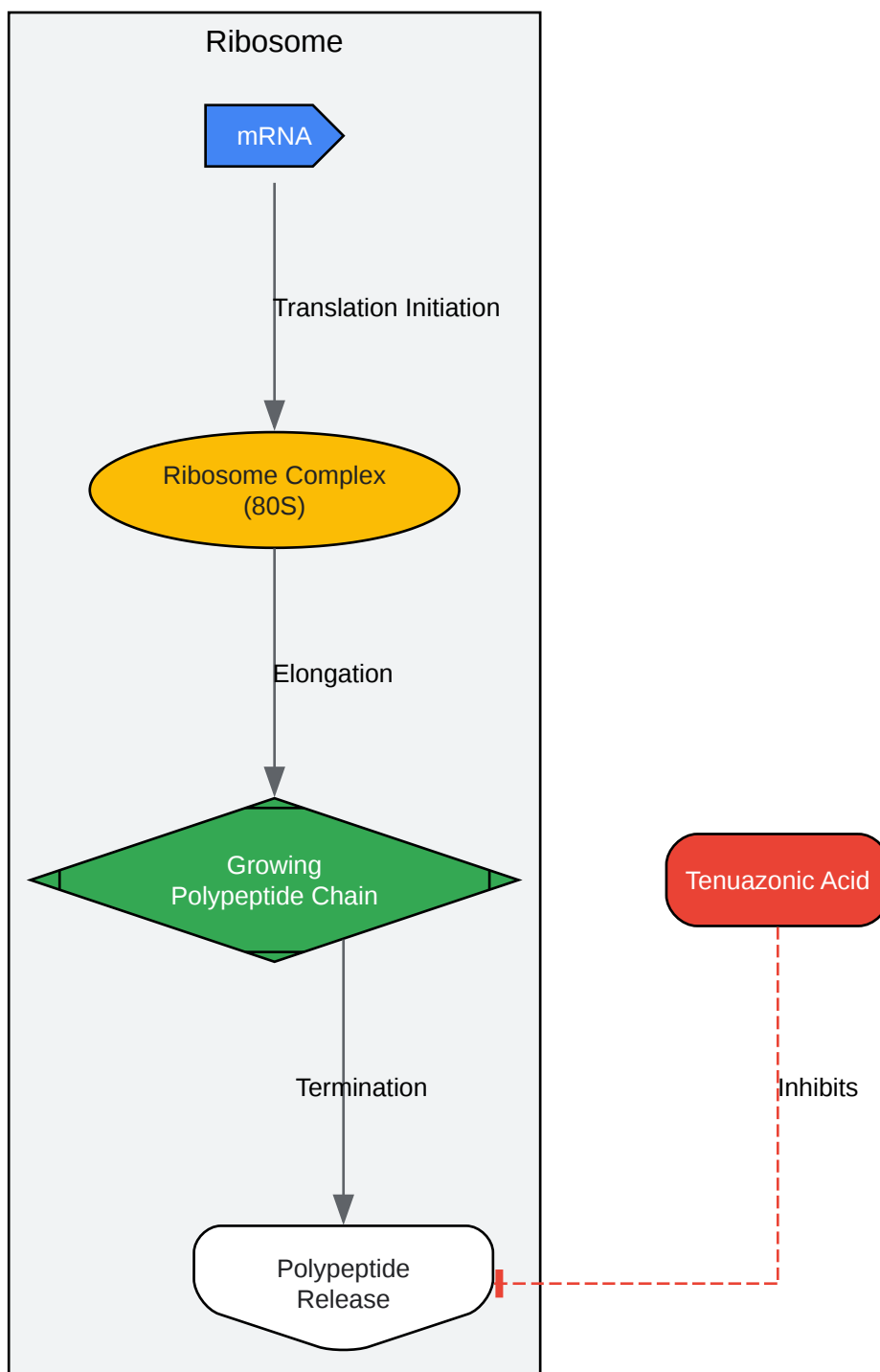
can be used to generate a characteristic fragmentation pattern, which serves as a fingerprint for the compound and is used for its selective and sensitive quantification in complex mixtures.

Signaling Pathways and Mechanisms of Action

Tenuazonic acid exerts its biological effects through various mechanisms. The following diagrams illustrate some of the key pathways.

Inhibition of Eukaryotic Protein Synthesis

Tenuazonic acid is a potent inhibitor of protein synthesis in eukaryotes. It acts by preventing the release of newly synthesized polypeptide chains from the ribosome.^[4] This disruption of protein production is a primary mechanism behind its cytotoxic effects.

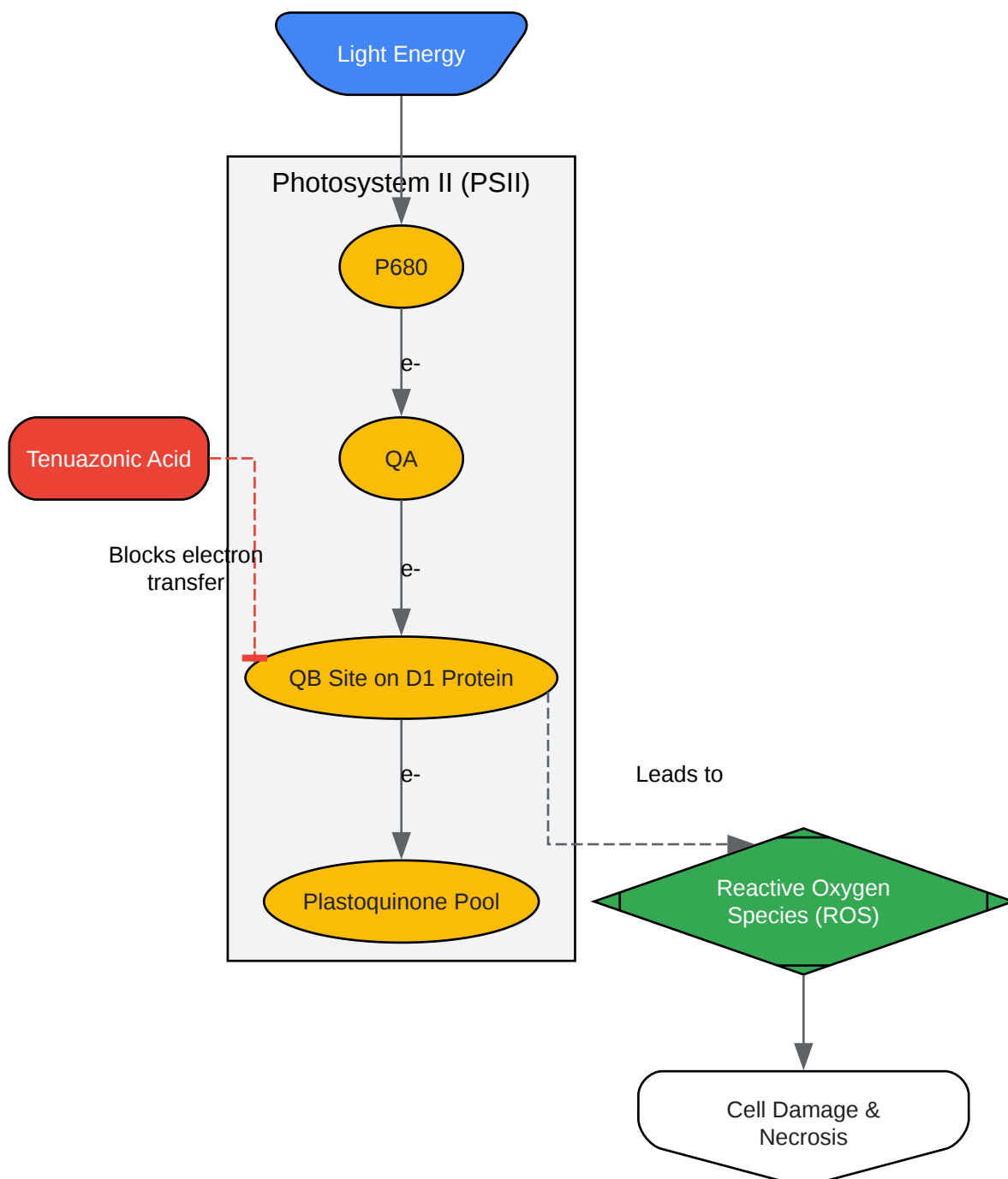


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Inhibition of Protein Synthesis by Tenuazonic Acid

Inhibition of Photosystem II in Plants

In plants, Tenuazonic acid acts as a phytotoxin by inhibiting photosynthesis. It specifically blocks the electron transport chain in Photosystem II (PSII) by binding to the QB site on the D1 protein.[4] This blockage leads to the accumulation of reactive oxygen species (ROS), causing cellular damage and necrosis.[10]



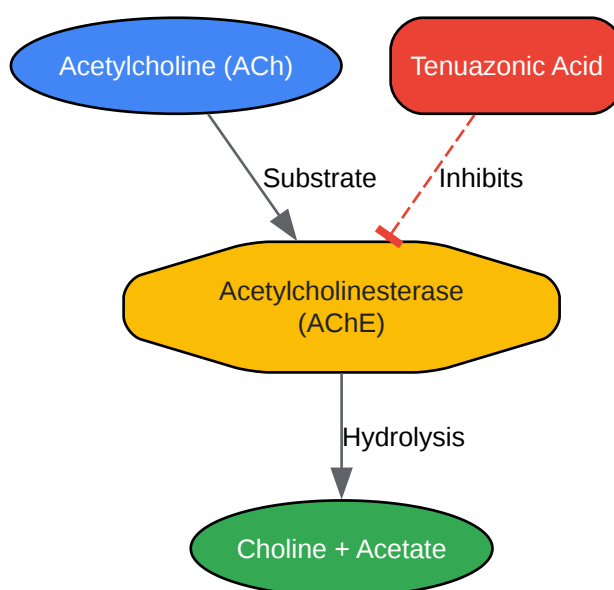
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Mechanism of Photosystem II Inhibition by Tenuazonic Acid

Acetylcholinesterase Inhibition

Tenuazonic acid has been identified as an inhibitor of acetylcholinesterase (AChE), the enzyme responsible for the breakdown of the neurotransmitter acetylcholine.[4] This activity has led to research into its potential as a scaffold for the development of drugs for Alzheimer's disease.

[11]



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Inhibition of Acetylcholinesterase by Tenuazonic Acid

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